

# What are the physical properties of 2-Chloroethyl acrylate?

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## Compound of Interest

Compound Name: 2-Chloroethyl acrylate

Cat. No.: B1583066

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## An In-depth Technical Guide to the Physical Properties of 2-Chloroethyl Acrylate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical characteristics of chemical compounds is fundamental. This guide provides a detailed overview of the core physical properties of **2-Chloroethyl acrylate** (CEA), a monomer used in the synthesis of various polymers.

## Chemical Identity

**2-Chloroethyl acrylate**, with the CAS number 2206-89-5, is the 2-chloroethyl ester of acrylic acid.<sup>[1][2]</sup> Its molecular formula is C<sub>5</sub>H<sub>7</sub>ClO<sub>2</sub>.<sup>[1][3]</sup> This compound is a colorless to pale yellow liquid with a characteristic acrylate odor.<sup>[4]</sup> It is recognized for its high reactivity, especially in polymerization reactions.<sup>[4]</sup>

## Quantitative Physical Properties

The following table summarizes the key physical properties of **2-Chloroethyl acrylate**, compiled from various chemical data sources.

Property	Value	Reference(s)
Molecular Weight	134.56 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.125 g/mL at 25 °C	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
1.1404 (Specific Gravity)	<a href="#">[1]</a> <a href="#">[2]</a>	
Boiling Point	124 to 127 °F (51.1 to 52.8 °C) at 760 mmHg	<a href="#">[1]</a> <a href="#">[2]</a>
64-66 °C at 20 mmHg	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>	
Flash Point	59 °C (138.2 °F)	<a href="#">[7]</a>
67.8 °C	<a href="#">[3]</a> <a href="#">[6]</a>	
Vapor Pressure	1.53 mmHg at 25 °C	<a href="#">[3]</a> <a href="#">[9]</a>
Refractive Index	n <sub>20/D</sub> 1.125	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
1.434	<a href="#">[3]</a> <a href="#">[9]</a>	
Solubility	Insoluble in water (<1 mg/mL at 70 °F / 21 °C)	<a href="#">[1]</a> <a href="#">[2]</a>
Soluble in organic solvents like ethanol and acetone.	<a href="#">[4]</a>	
Appearance	Colorless to pale yellow liquid.	<a href="#">[4]</a>
Storage Temperature	2-8°C	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Experimental Protocols for Property Determination

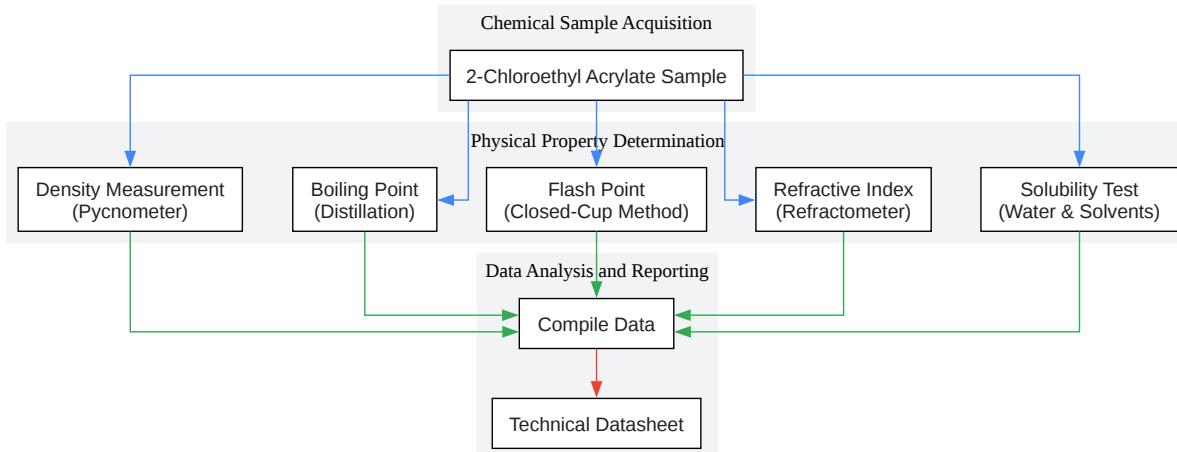
While specific, detailed experimental protocols for **2-Chloroethyl acrylate** were not found in the reviewed literature, the determination of these physical properties follows standardized laboratory procedures.

General Methodologies:

- Density: Typically measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature (e.g., 25 °C).

- Boiling Point: Determined by distillation. The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded. For pressure-sensitive substances, vacuum distillation (e.g., at 20 mmHg) is employed to prevent decomposition.
- Flash Point: Commonly determined using a closed-cup method, such as the Pensky-Martens or Cleveland open-cup method. The liquid is heated at a constant rate, and an ignition source is periodically passed over the surface until a flash is observed.
- Refractive Index: Measured using a refractometer, which determines the extent to which light is bent when it passes through the substance. This is typically done at a standard wavelength (the sodium D-line, 589 nm) and temperature (20 °C).
- Solubility: Assessed by mixing a known amount of the solute with a known volume of solvent (e.g., water) at a specified temperature. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved solute is measured.

The diagram below illustrates a generalized workflow for characterizing the physical properties of a chemical compound like **2-Chloroethyl acrylate**.

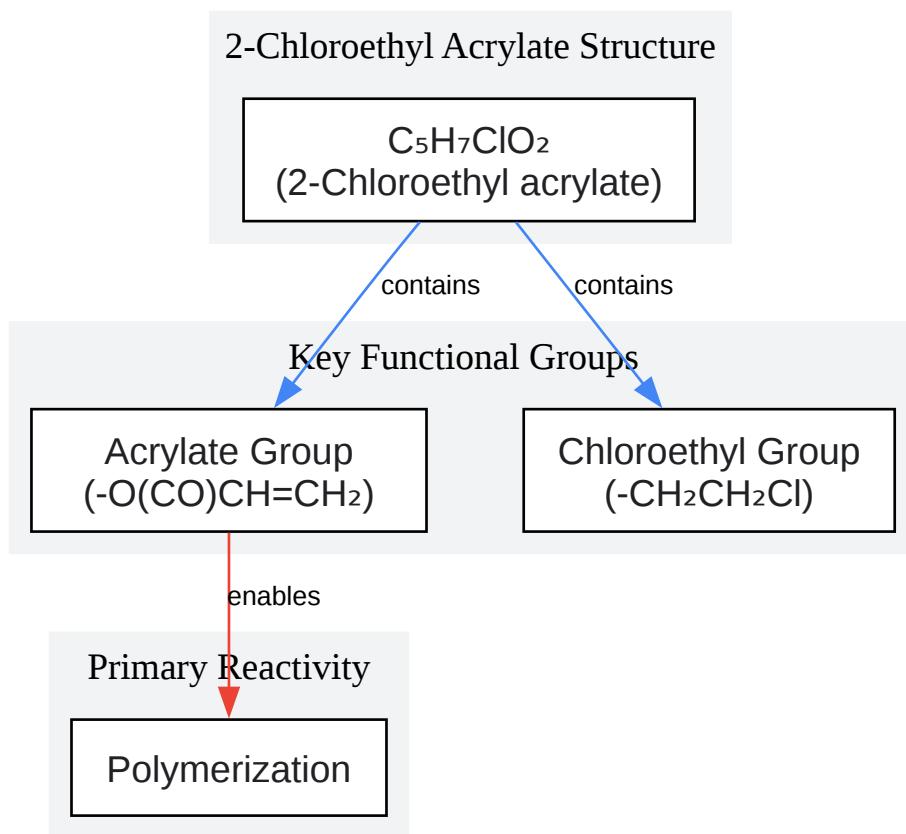
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Caption: Workflow for Physical Property Characterization.

## Chemical Structure and Reactivity

**2-Chloroethyl acrylate** possesses two key functional groups that dictate its reactivity: an acrylate group and a chloroethyl group. The acrylate group is susceptible to polymerization, particularly via free-radical mechanisms.<sup>[4]</sup> This compound may be sensitive to light and heat, which can initiate polymerization.<sup>[2][7]</sup> For this reason, it is often supplied with an inhibitor like MEHQ (monomethyl ether of hydroquinone).<sup>[5]</sup>

The diagram below shows the logical relationship between the structure of **2-Chloroethyl acrylate** and its primary reactive sites.



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Caption: Structural and Reactivity Relationship.

## Conclusion

**2-Chloroethyl acrylate** is a reactive monomer with well-defined physical properties. Its density is greater than water, and it is insoluble in aqueous solutions while being soluble in common organic solvents.<sup>[1][4]</sup> Its boiling point and flash point indicate that it is a combustible liquid.<sup>[1]</sup> Understanding these fundamental physical characteristics is crucial for its safe handling, storage, and effective application in polymerization processes and chemical synthesis.

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